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# isovanillic acid biological activity overview

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An In-depth Technical Guide on the Biological Activity of Isovanillic Acid

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Isovanillic acid** (3-hydroxy-4-methoxybenzoic acid) is a phenolic acid and a key metabolite of isovanillin. As an isomer of the well-studied vanillic acid, it has garnered interest for its own distinct biological activities and potential therapeutic applications. This document provides a comprehensive overview of the known biological effects of **isovanillic acid**, with a focus on quantitative data, experimental methodologies, and underlying molecular mechanisms. While research on **isovanillic acid** is less extensive than on its vanillic acid isomer, this guide synthesizes the current available data to support further investigation and drug development efforts.

# **Core Biological Activities**

**Isovanillic acid** has demonstrated a range of biological effects, primarily centered around its anti-inflammatory, antithrombotic, antimicrobial, and antioxidant properties.

# **Anti-inflammatory Activity**

**Isovanillic acid** is recognized as a selective inhibitor of neutrophil migration into inflamed tissues, suggesting a direct role in modulating the innate immune response[1]. While specific quantitative data on its inhibition of inflammatory mediators is sparse, studies on its isomer, ovanillic acid, provide insight into a likely mechanism. o-Vanillic acid has been shown to



decrease the production of nitric oxide (NO) and pro-inflammatory cytokines like TNF- $\alpha$  and IL-1 $\beta$  in lipopolysaccharide (LPS)-stimulated macrophages. This effect is achieved by inhibiting the degradation of IkB $\alpha$ , which in turn prevents the nuclear translocation and activation of the critical inflammatory transcription factor, NF-kB[2][3].

# **Antithrombotic and Anticoagulant Activity**

**Isovanillic acid** exhibits notable activity within the coagulation cascade. It has been shown to inhibit the formation of fibrin clots, prolong the partial thromboplastin time, and interfere with platelet aggregation[4]. This multi-faceted approach suggests potential as an antithrombotic agent.

# **Antimicrobial Activity**

Studies have confirmed that **isovanillic acid** possesses antimicrobial properties against a spectrum of pathogens, including both Gram-positive (Staphylococcus aureus, Sarcina spp.) and Gram-negative (Escherichia coli, Enterobacter homaechei) bacteria, as well as the fungus Candida albicans[5]. A key mechanism identified in Staphylococcus aureus is the direct binding and inhibition of the virulence factors von Willebrand factor-binding protein (vWbp) and coagulase (Coa). By targeting these proteins, **isovanillic acid** effectively reduces the bacterium's ability to form clots, a critical step in its pathogenesis, thereby improving survival rates in murine pneumonia models[6].

## **Antioxidant Activity**

As a phenolic acid, **isovanillic acid** possesses inherent antioxidant capabilities, attributed to its ability to donate a hydrogen atom and scavenge free radicals[6]. While direct comparative IC50 values are not widely published, its structural similarity to vanillic acid, a known potent antioxidant, supports this activity. The antioxidant mechanism is believed to involve the hydrogen atom transfer (HAT) from its phenolic hydroxyl group to neutralize reactive oxygen species (ROS)[7].

### **Other Activities**

Enzyme Inhibition: Isovanillic acid is a selective inhibitor of aldehyde oxidase[1].



• Metabolic Effects: At a concentration of 30 μM, it was found to increase glucose uptake in LHCN-M2 cells, indicating a potential role in research related to insulin resistance[4].

# **Quantitative Data on Biological Activity**

Quantitative data for **isovanillic acid** is limited in the available literature. The following tables summarize the known values for **isovanillic acid** and provide data for its isomers, vanillic acid and o-vanillic acid, for comparative context.

Table 1: Enzyme Inhibition and Metabolic Activity of Isovanillic Acid

Biological Activity	Target/Assay	Test System	Result (IC50 / Effect)	Reference(s)
Antithrombotic	Thrombin Inhibition	In Vitro Enzyme Assay	IC50 = 0.9245 mM	[4]
Metabolic	Glucose (2-DG) Uptake	LHCN-M2 Cells	Increased uptake at 30 μM	[4]

Table 2: Antimicrobial Activity (MIC Values)

Compound	Organism	MIC Value	Reference(s)
Vanillic Acid	Staphylococcus aureus	600 μg/mL	[8]
Vanillic Acid	Proteus mirabilis	600 μg/mL	[8]
Vanillic Acid	Salmonella Typhi	600 μg/mL	[8]
Note: Specific MIC values for Isovanillic Acid were not found in the reviewed literature.			

Table 3: Antioxidant and Anti-inflammatory Activity of Isomers



were not found in

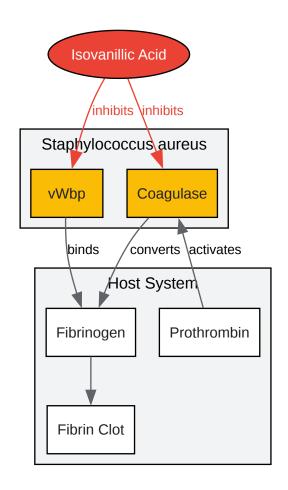
the reviewed literature.

Antioxidant			
Aliliuxiuafil	DPPH Radical Scavenging	351.993 μg/mL	[4]
Antioxidant	ABTS Radical Scavenging	3.449 μg/mL	[4]
Anti- inflammatory	NO Production Inhibition	Concentration- dependent (0.001-10 μM)	[2]
_	Anti-	Antioxidant Scavenging  Anti- NO Production	Antioxidant Scavenging  3.449 µg/mL  Concentration- dependent Inhibition

# Signaling Pathways and Mechanisms of Action Antimicrobial Mechanism of Isovanillic Acid

In S. aureus, **isovanillic acid** directly interferes with the coagulation process essential for bacterial defense and invasion. It targets and inhibits two key virulence factors: vWbp and Coagulase. This inhibition prevents the conversion of fibrinogen to fibrin, thereby reducing bacterial virulence.





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